

Proper storage and handling of 2,3-Dibromoanthracene-9,10-dione

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Compound of Interest

Compound Name: 2,3-Dibromoanthracene-9,10-dione

Cat. No.: B1590843

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Technical Support Center: 2,3-Dibromoanthracene-9,10-dione

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **2,3-Dibromoanthracene-9,10-dione**.

Frequently Asked Questions (FAQs)

Q1: What is the proper way to store **2,3-Dibromoanthracene-9,10-dione**?

A1: **2,3-Dibromoanthracene-9,10-dione** should be stored in a tightly closed container in a dry and well-ventilated place. It is recommended to keep it in a dark place and at room temperature.^[1] The storage area should be locked up.^{[2][3]}

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **2,3-Dibromoanthracene-9,10-dione**, it is crucial to wear appropriate personal protective equipment. This includes protective gloves, protective clothing, and eye/face protection.^[2] In case of dust formation, a dust mask (such as a type N95 respirator) should be used.

Q3: What are the primary hazards associated with **2,3-Dibromoanthracene-9,10-dione**?

A3: This compound is classified as a hazardous substance. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][4] It is also very toxic to aquatic life with long-lasting effects.[4][5]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, wash the affected area with plenty of soap and water.[2] For eye contact, rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing.[2] Seek medical attention if irritation persists.[2]

Q5: What materials are incompatible with **2,3-Dibromoanthracene-9,10-dione**?

A5: **2,3-Dibromoanthracene-9,10-dione** is incompatible with strong oxidizing agents.[2][5] Contact with these materials should be avoided to prevent hazardous reactions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color (darkened)	Exposure to light or incompatible substances.	Store the compound in a dark place, away from light. [1] Ensure the storage container is tightly sealed and check for any potential contamination.
Difficulty dissolving the compound	Use of an inappropriate solvent.	While specific solubility data for 2,3-Dibromoanthracene-9,10-dione is limited, related compounds like 9,10-dibromoanthracene are soluble in hot benzene and hot toluene, and slightly soluble in alcohol and ether. [6] [7] It is insoluble in water. [6] [7] Consider using similar aromatic or chlorinated solvents and applying gentle heating.
Skin or respiratory irritation during handling	Inadequate personal protective equipment (PPE) or poor ventilation.	Always handle the compound in a well-ventilated area or a fume hood. [2] Ensure you are wearing the correct PPE, including gloves, lab coat, and eye protection. [2] If weighing or transferring powder, use a respirator to avoid inhaling dust. [2]

Quantitative Data Summary

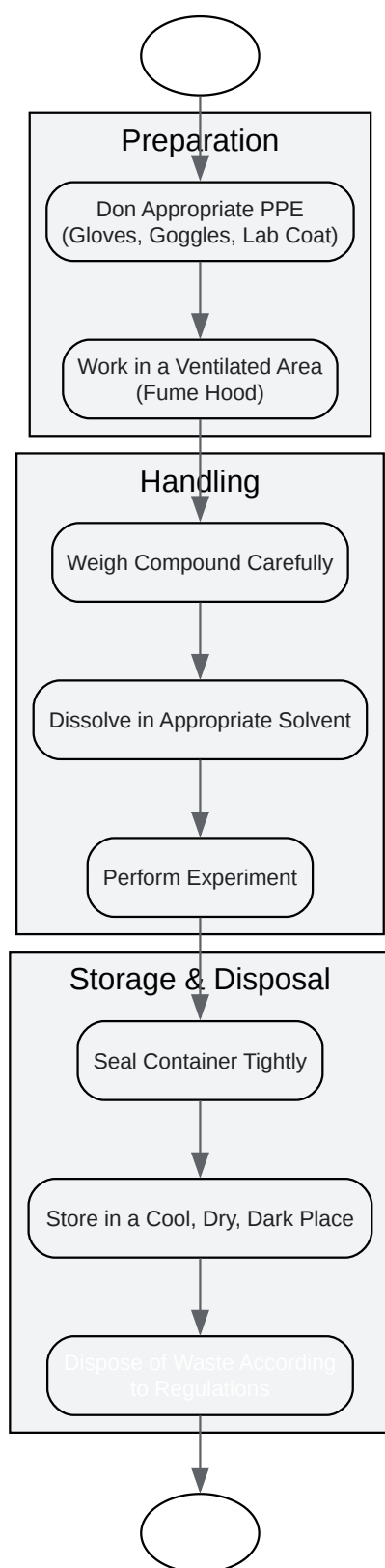
Property	Value	Citations
Storage Temperature	Room Temperature	[1]
Physical State	Solid, Powder/Crystalline	[2]
Incompatible Materials	Strong oxidizing agents	[2][5]

Note: Solubility data for **2,3-Dibromoanthracene-9,10-dione** is not readily available. The provided information is based on the closely related compound 9,10-dibromoanthracene.

Solvent	Solubility of 9,10-dibromoanthracene	Citations
Hot Benzene	Soluble	[6][7]
Hot Toluene	Soluble	[6][7]
Alcohol	Slightly Soluble	[6][7]
Ether	Slightly Soluble	[6][7]
Cold Benzene	Slightly Soluble	[6][7]
Water	Insoluble	[6][7]

Experimental Workflow

Below is a diagram outlining the recommended workflow for the safe handling and storage of **2,3-Dibromoanthracene-9,10-dione**.



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Caption: Workflow for Safe Handling and Storage.

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